

Application Notes and Protocols for Assessing BLU-222 Target Engagement in Cells

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Compound of Interest

Compound Name: *Anticancer agent 222*

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These application notes provide detailed protocols for assessing the cellular target engagement of BLU-222, a potent and selective inhibitor of Cyclin-Dependent Kinase 2 (CDK2). The following sections outline the mechanism of action of BLU-222, key signaling pathways, and comprehensive protocols for quantifying its interaction with CDK2 and the functional consequences in a cellular context.

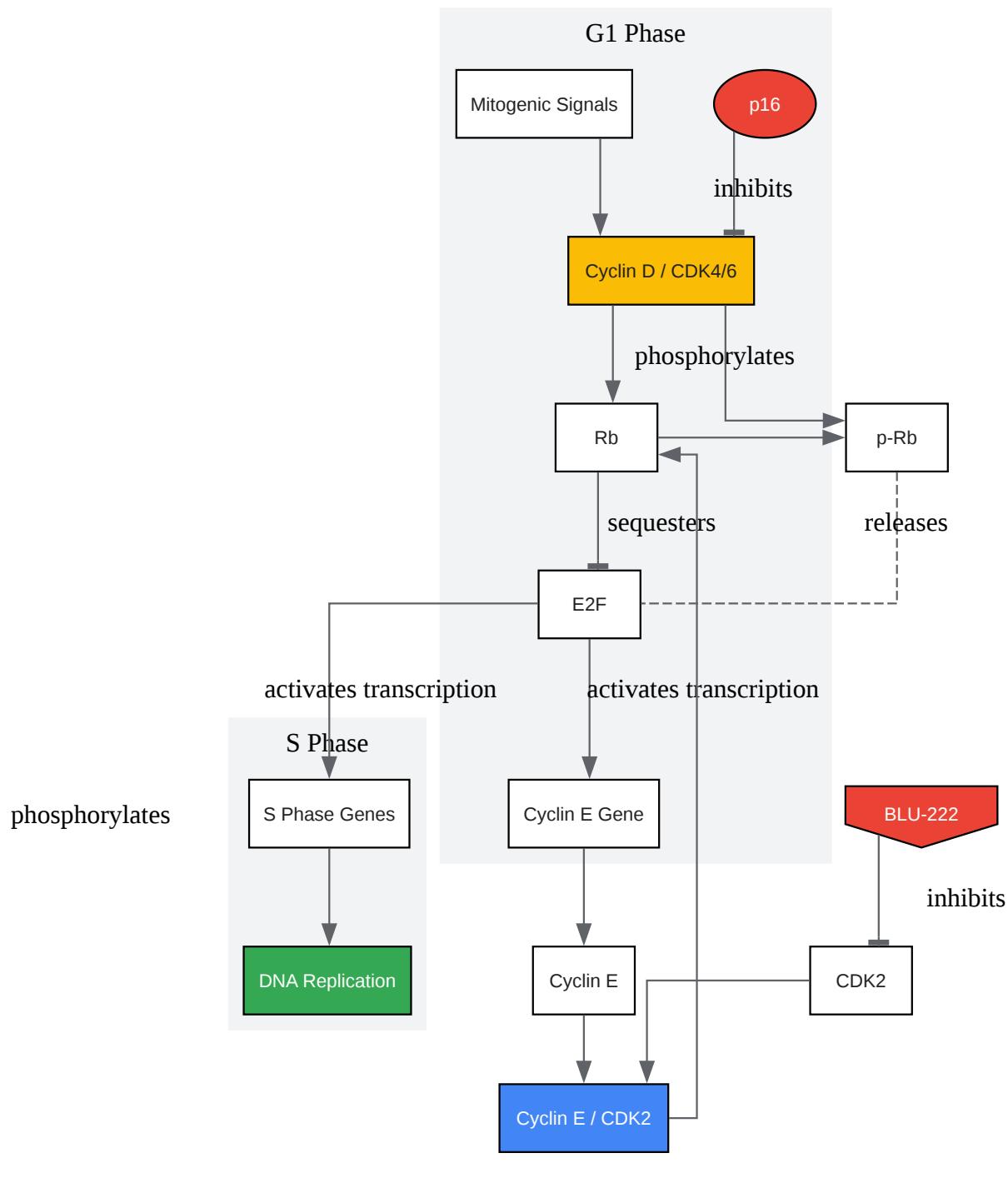
Introduction to BLU-222 and its Target, CDK2

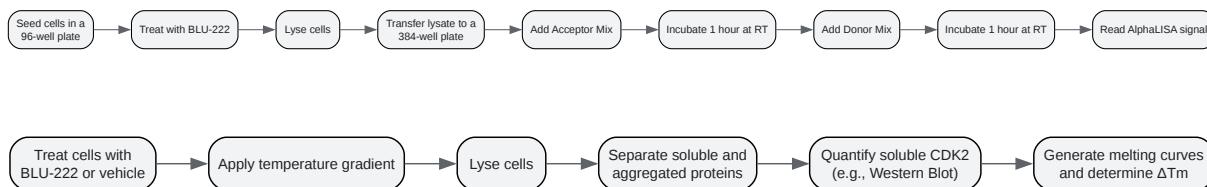
BLU-222 is an orally bioavailable small molecule inhibitor that selectively targets the ATP-binding pocket of CDK2, a key regulator of cell cycle progression.^[1] CDK2, in complex with its regulatory partners Cyclin E and Cyclin A, plays a crucial role in the G1/S phase transition and S phase progression.^{[2][3]} By inhibiting CDK2, BLU-222 is designed to induce cell cycle arrest and inhibit the proliferation of cancer cells that are dependent on this pathway, particularly those with alterations in the CCNE1 gene, which encodes Cyclin E1.^{[4][5]}

The Cyclin E/CDK2 complex phosphorylates several key substrates, most notably the Retinoblastoma protein (Rb).^[6] Phosphorylation of Rb by CDK2 leads to the release of the E2F family of transcription factors, which in turn activate the transcription of genes necessary for DNA synthesis and progression into S phase.^{[2][7]} BLU-222's inhibition of CDK2 prevents this phosphorylation cascade, leading to G1 cell cycle arrest.^[7]

CDK2 Signaling Pathway

The following diagram illustrates the canonical CDK2 signaling pathway at the G1/S transition and the point of intervention for BLU-222.



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